

Technical Guide: ¹H NMR Spectral Analysis of 4-Bromophenoxytriisopropylsilane

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Compound of Interest

Compound Name: 4-Bromophenoxytriisopropylsilane

CAS No.: 193966-77-7

Cat. No.: B140189

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Executive Summary & Chemical Identity

4-Bromophenoxytriisopropylsilane (CAS: 86990-14-5) is a silyl-protected phenol derivative. [1] It is widely employed in drug discovery to mask the acidic phenolic proton during lithium-halogen exchange or palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura), preventing catalyst poisoning and side reactions.

- IUPAC Name: (4-Bromophenoxy)triisopropylsilane[1]
- Molecular Formula:
- Molecular Weight: 329.35 g/mol
- Key Structural Features:
 - Para-substituted Benzene Ring: Induces a characteristic AA'BB' splitting pattern.[2]
 - Triisopropylsilyl (TIPS) Group: A bulky, lipophilic protecting group providing distinctive high-field aliphatic signals.

Synthesis & Sample Preparation Protocol

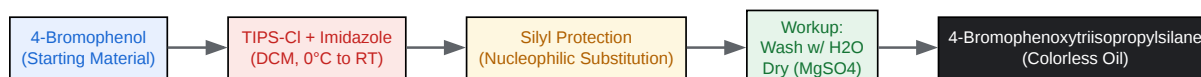
To ensure the NMR data presented below matches your sample, the compound must be synthesized and isolated free of hydrolysis byproducts.

Optimized Synthesis Workflow

- Reagents: 4-Bromophenol (1.0 equiv), TIPS-Cl (1.1 equiv), Imidazole (2.0 equiv).^[1]
- Solvent: Anhydrous Dichloromethane (DCM) or DMF.
- Conditions:
, 2–4 hours.

Self-Validating Sample Prep for NMR

- Solvent Selection: Use Chloroform-d (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">). It is the industry standard for silyl ethers. Dimethyl sulfoxide- (DMSO-) may cause slight chemical shift variations due to hydrogen bonding with residual silanols.
- Concentration: Dissolve 10–15 mg of the oil in 0.6 mL of .
- Filtration: If the solution is cloudy (indicating residual imidazole salts), filter through a small plug of cotton or glass wool directly into the NMR tube.



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Figure 1: Synthesis pathway for generating the analytical sample.^[1]

Detailed ^1H NMR Spectral Analysis

The spectrum is defined by two distinct regions: the aromatic zone (deshielded) and the aliphatic silyl zone (shielded).

Summary of Signals (, 400 MHz)

Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constant (, Hz)	Assignment	Structural Fragment
7.32	Doublet (d)	2H	8.8 Hz	Ar-H (ortho to Br)	Aromatic (C3, C5)
6.76	Doublet (d)	2H	8.8 Hz	Ar-H (ortho to OSi)	Aromatic (C2, C6)
1.25	Septet (sept)	3H	7.2 Hz		TIPS Methine
1.09	Doublet (d)	18H	7.2 Hz		TIPS Methyl

Mechanistic Interpretation

A. The Aromatic Region (6.5 – 7.5 ppm)

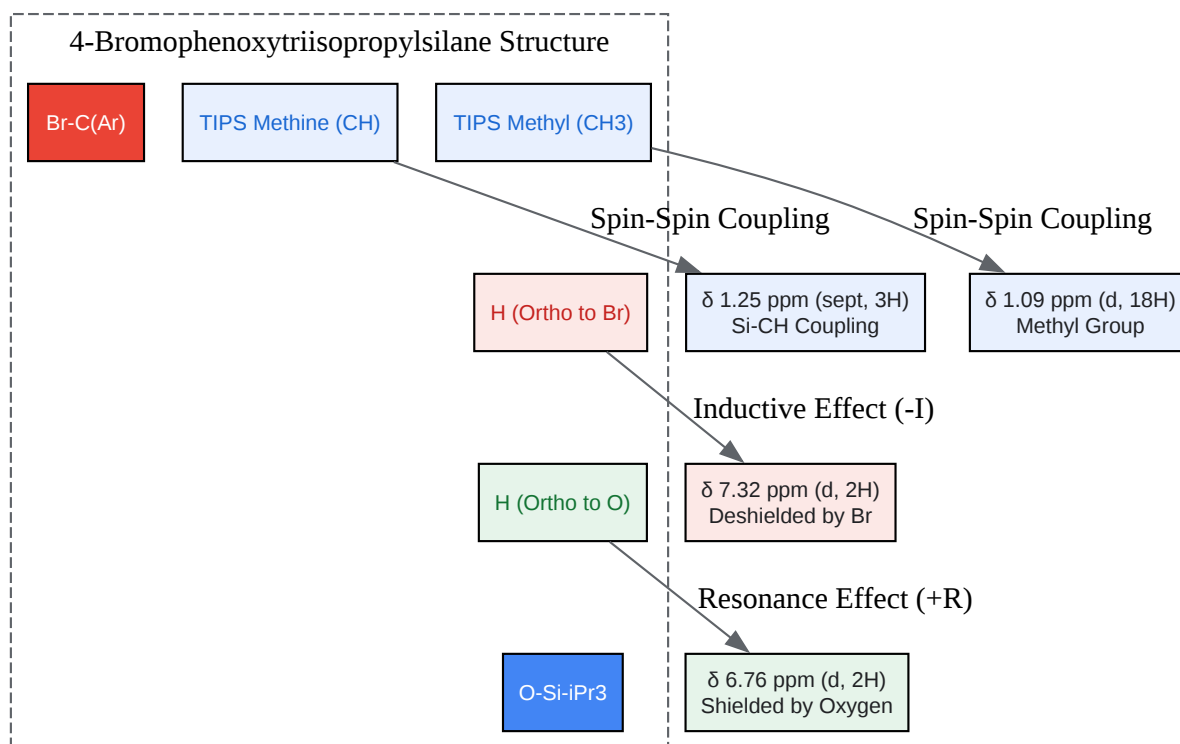
The benzene ring exhibits a classic AA'BB' system, often appearing as two "roofed" doublets.

- 7.32 ppm (Ortho to Bromine): These protons are deshielded. Bromine is an electron-withdrawing group (EWG) by induction (-I effect), pulling electron density away from the C3/C5 positions, shifting these protons downfield.
- 6.76 ppm (Ortho to Oxygen): These protons are shielded. The oxygen atom of the silyl ether donates electron density into the ring via resonance (+R effect), increasing electron density at the C2/C6 positions and shifting these protons upfield relative to benzene (7.26).
 - Note: The TIPS group is bulky, which can slightly inhibit the resonance overlap compared to a methyl ether (anisole), but the shielding effect remains dominant.

B. The Aliphatic Region (1.0 – 1.3 ppm)

The TIPS group provides a massive integration footprint (21 protons total), serving as an excellent internal standard for purity.

- 1.25 ppm (Methine): The silicon atom is electropositive (less electronegative than carbon), shielding the adjacent CH protons. This signal appears as a septet because each CH is coupled to two equivalent methyl groups ().
- 1.09 ppm (Methyl): The 18 methyl protons appear as a strong doublet due to coupling with the single adjacent methine proton.



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Figure 2: Correlation between structural electronic environments and observed NMR signals.

Troubleshooting & Impurity Profiling

When analyzing your spectrum, look for these common impurities to validate the success of your reaction.

Impurity	Characteristic Signals (ppm)	Cause	Remediation
4-Bromophenol	Broad singlet ~5.0–6.0 ppm (OH); Ar-H shifted downfield (~6.73, 7.35)	Incomplete reaction or hydrolysis	Wash with 1M NaOH (aq) to remove phenol, then dry. ^[1]
TIPS-OH (Silanol)	Broad singlet ~2.0–3.0 ppm (OH); Aliphatic peaks shifted	Hydrolysis of excess TIPS-Cl	Flash chromatography (Hexanes/EtOAc). ^[1]
Imidazole	Singlets at 7.6, 7.1, 7.0 ppm	Inefficient aqueous workup	Wash organic layer with dilute HCl or .

References

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 - Reich, H. J.^[1] Structure Determination Using Spectroscopic Methods. University of Wisconsin-Madison.^[3]
- Analogous Spectral Data (1-Bromo-4-butoxybenzene)
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- TIPS Protection Protocols
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- General Silyl Ether NMR Data
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